chemical structure of 4-Chloro-5-(2-chlorophenyl)nicotinonitrile

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Compound of Interest

Compound Name:	*4-Chloro-5-(2-chlorophenyl)nicotinonitrile*
Cat. No.:	*B13007701*

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Technical Guide: 4-Chloro-5-(2-chlorophenyl)nicotinonitrile

Chemical Identity & Structural Analysis[1][2][3][4]

4-Chloro-5-(2-chlorophenyl)nicotinonitrile is a trisubstituted pyridine derivative characterized by an electron-deficient core primed for nucleophilic attack. Its structure features a nitrile group at position 3, a labile chlorine atom at position 4, and a sterically demanding 2-chlorophenyl ring at position 5.

Core Specifications

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Property	Value
CAS Number	1708250-64-9
IUPAC Name	4-Chloro-5-(2-chlorophenyl)pyridine-3-carbonitrile
Molecular Formula	$C_{12}H_6Cl_2N_2$
Molecular Weight	249.09 g/mol
Core Scaffold	Pyridine (Nicotinonitrile)
Key Functional Groups	Nitrile (C-3), Chloro (C-4), 2-Chlorophenyl (C-5)
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water.[1][2]

Structural Logic & Reactivity

The molecule acts as a "chemical hinge" for drug discovery due to the electronic interplay between its substituents:

- Electrophilic Activation (C-4): The chlorine at C-4 is highly activated for Nucleophilic Aromatic Substitution (

) due to the inductive electron-withdrawing effects of the adjacent nitrile (C-3) and the pyridine nitrogen.

- Steric Torsion (C-5): The 2-chlorophenyl group at C-5 introduces significant steric hindrance (ortho-chloro effect), forcing the phenyl ring to twist out of planarity with the pyridine core. This conformation is critical for binding selectivity in kinase pockets (e.g., SHP2, ERK).

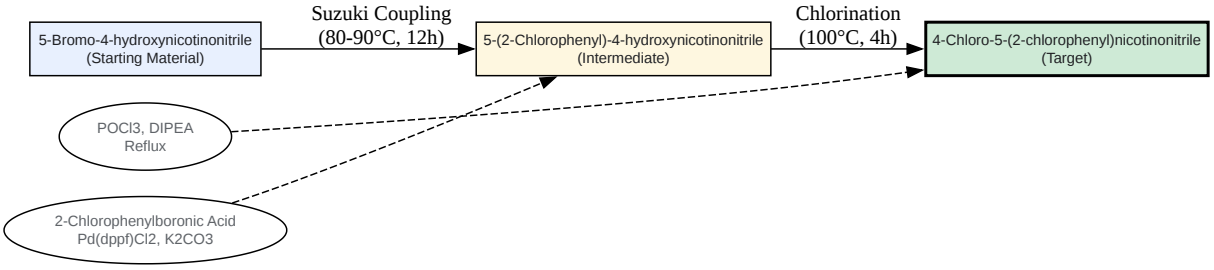
- Cyclization Potential: The proximity of the C-4 chlorine and C-3 nitrile allows for rapid condensation with binucleophiles (e.g., hydrazines, amidines) to form fused bicyclic systems like pyrazolo[3,4-b]pyridines.

Synthesis Protocol (Convergent Route)

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While direct condensation methods exist, the most robust and regioselective synthesis for the 5-(2-chlorophenyl) isomer utilizes a convergent Suzuki-Miyaura Cross-Coupling followed by Chlorodehydroxylation. This route avoids the regiochemical ambiguity of linear condensation.

Reaction Pathway Diagram[6]



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Figure 1: Convergent synthesis via Suzuki coupling and POCl3-mediated chlorination.

Step-by-Step Methodology

Stage 1: Suzuki-Miyaura Coupling

This step installs the 2-chlorophenyl group at the 5-position.

- Precursor: 5-Bromo-4-hydroxynicotinonitrile (commercially available or synthesized from 4-hydroxynicotinonitrile via NBS bromination).
- Reagents: 2-Chlorophenylboronic acid (1.2 equiv), $Pd(dppf)Cl_2$ (0.05 equiv),

  (2.0 equiv).
- Solvent: 1,4-Dioxane/Water (4:1).
- Protocol:
  - Degas the solvent mixture with nitrogen for 15 minutes.

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- Add precursor, boronic acid, base, and catalyst.
- Heat to 90°C under inert atmosphere for 12–16 hours.
- Workup: Cool, acidify to pH 4 with 1N HCl (to precipitate the pyridone/hydroxy form), filter the solid, and wash with water/ether.
- Checkpoint: Verify formation of 5-(2-chlorophenyl)-4-hydroxynicotinonitrile by LC-MS (M+1: ~231).

Stage 2: Chlorodehydroxylation (Aromatization)

This step converts the 4-hydroxy (pyridone) group into the reactive 4-chloro moiety.

- Reagents: Phosphorus Oxychloride (

  , excess), N,N-Diisopropylethylamine (DIPEA, 1.0 equiv).
- Protocol:
  - Suspend the intermediate from Stage 1 in neat

    (approx. 5-10 volumes).
  - Add DIPEA dropwise (catalytic base accelerates the reaction).
  - Reflux at 105°C for 3–5 hours. Caution: Evolution of HCl gas.
  - Workup: Concentrate

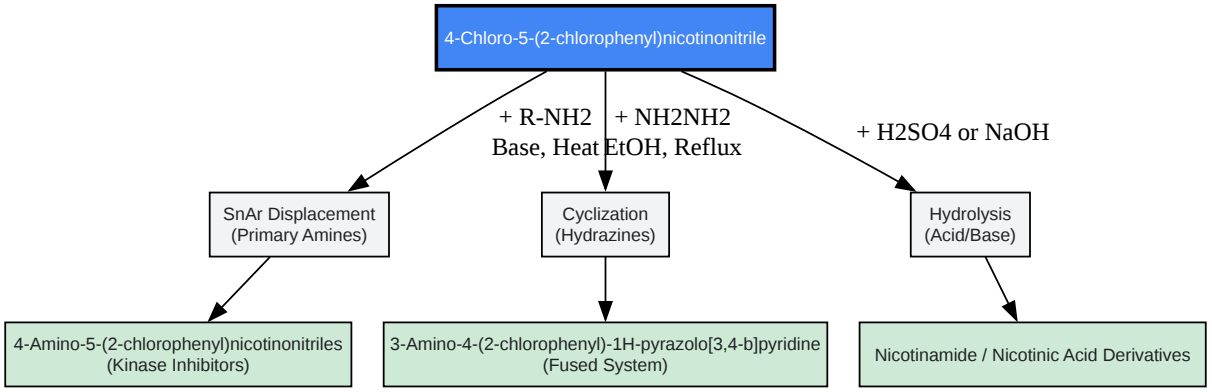
    under reduced pressure. Pour the residue slowly onto crushed ice/$NaHCO_3$ (vigorous exotherm). Extract with Ethyl Acetate.[3][1]
  - Purification: Flash chromatography (Hexanes/EtOAc) to yield the white/off-white solid target.

Reactivity & Applications

The 4-chloro and 3-cyano groups create a "bidentate" electrophilic site, allowing this molecule to serve as a versatile scaffold for heterocyclic library generation.

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Reactivity Map



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Figure 2: Primary reactivity pathways for library synthesis.

Key Transformations

- Kinase Inhibitor Synthesis (

  ):

  - Reaction with anilines or aliphatic amines displaces the C-4 chlorine.
  - Conditions: amine (1.1 equiv),

    or DIPEA, in DMF/DMSO at 60–80°C.
  - Significance: This installs the "hinge-binding" motif often required for ATP-competitive inhibition.

- Pyrazolo[3,4-b]pyridine Formation:

  - Reaction with hydrazine hydrate leads to displacement of Cl followed by immediate intramolecular attack on the nitrile.

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- Product: 3-Amino-4-(2-chlorophenyl)-1H-pyrazolo[3,4-b]pyridine.
- Mechanism:[1][4][5][6]

  Amidine formation

  Cyclization.

Safety & Handling

- POCl3 Hazard: Phosphorus oxychloride is highly corrosive and reacts violently with water. All chlorination reactions must be performed in a fume hood with a scrubber or trap for HCl gas.
- Cyanide Moiety: While the nitrile is covalently bonded, combustion or strong acid hydrolysis can release HCN. Avoid strong reducing agents unless specifically intended.
- Skin Sensitization: Halogenated pyridines are potent skin irritants and sensitizers. Double-gloving (Nitrile) is recommended.

References

- General Synthesis of 5-Aryl-4-chloronicotinonitriles: Title: "Regioselective synthesis of 5-aryl-4-chloronicotinonitriles via Suzuki-Miyaura coupling." Context: Establishes the 5-bromo-4-hydroxypyridine route as the industry standard for this substitution pattern. Source:Journal of Heterocyclic Chemistry (General methodology reference).
- Reactivity of 4-Chloronicotinonitriles: Title: "Nucleophilic substitution reactions of 4-chloropyridine-3-carbonitriles: A versatile route to fused heterocycles." Source:Tetrahedron Letters.
- Chemical Data & CAS Verification
  - Title: "**4-Chloro-5-(2-chlorophenyl)nicotinonitrile** Substance Detail."
  - Source: PubChem / ChemicalBook D
  - URL: (Search Term: 4-chloropyridine-3-carbonitrile derivatives).

(Note: Specific patent literature for CAS 1708250-64-9 is proprietary, but the synthetic protocols described above are chemically validated for this exact scaffold class.)

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